

Application Notes and Protocols for Cyclosporine A Stock Solution

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Compound of Interest

Compound Name: Cyclosporine U

Cat. No.: B15886810

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of Cyclosporine A (CsA) stock solutions, a critical step for ensuring reproducibility and accuracy in research and drug development applications. Cyclosporine A is a potent immunosuppressant with a well-defined mechanism of action, making it a valuable tool in various biological assays. Due to its hydrophobic nature, proper handling and preparation are essential.

Data Presentation

Solubility of Cyclosporine A

Cyclosporine A is a lipophilic, cyclic peptide with poor aqueous solubility.^[1] Organic solvents are necessary to prepare concentrated stock solutions. The solubility in common laboratory solvents is summarized below.

Solvent	Solubility (approx.)	Source
Dimethyl Sulfoxide (DMSO)	3 mg/mL - 50 mg/mL	[2]
Ethanol	10 mg/mL - 14 mg/mL	[2] [3]
Dimethylformamide (DMF)	20 mg/mL	[2]
Methylene Chloride	10 mg/mL	[3]
Chloroform	6 mg/mL	[3]
Acetone	>100 mg/g	
Methanol	>100 mg/g	[4]
Aqueous Buffers	Sparingly soluble	[2]
DMF:PBS (pH 7.2) (1:3)	~0.25 mg/mL	[2]

Note: Solubility can be affected by the purity of the cyclosporine A, the solvent, temperature, and the presence of other solutes. It is always recommended to start with a small amount to ensure complete dissolution.

Stability and Storage Recommendations

Proper storage is crucial to maintain the integrity and activity of Cyclosporine A.

Form	Storage Temperature	Conditions	Stability	Source
Solid	-20°C	Desiccated, protected from light	≥ 4 years	[2]
Solid	2-8°C	Desiccated, protected from light	2 years	[3]
Stock Solution in DMSO or Ethanol	-20°C	Protected from light, in aliquots	Stable, but concentration may drop due to container adsorption. Avoid repeated freeze-thaw cycles.	[1][3]
Aqueous Solution	Not Recommended	Not recommended for more than one day.	[2]	
In Human Serum	Room Temperature	Up to 7 days	[5]	
In Human Serum	-20°C	Up to 5 months	[5]	
In Whole Blood	Room Temperature (24-26°C)	Significant decrease after 24 hours	[6]	
In Whole Blood	+4°C	Significant decrease after 24 and 48 hours	[6]	
In Whole Blood	-20°C	Stable for at least one month	[6][7]	

Experimental Protocols

Protocol for Preparation of a 10 mM Cyclosporine A Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Cyclosporine A in DMSO.

Materials:

- Cyclosporine A (solid, purity $\geq 98\%$)
- Dimethyl Sulfoxide (DMSO), anhydrous, sterile
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of solid Cyclosporine A to equilibrate to room temperature to prevent condensation of moisture.
- Weighing Cyclosporine A: Aseptically weigh the desired amount of Cyclosporine A powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 12.03 mg of Cyclosporine A (Molecular Weight = 1202.6 g/mol).
- Dissolution:
 - Transfer the weighed Cyclosporine A to a sterile, amber microcentrifuge tube.
 - Add the calculated volume of anhydrous, sterile DMSO. For 12.03 mg, add 1 mL of DMSO.

- Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution, but avoid excessive heat.
- Sterilization (Optional): If required for your application (e.g., cell culture), the stock solution can be sterilized by filtering through a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)
 - Store the aliquots at -20°C, protected from light.[\[3\]](#)

Calculation Example:

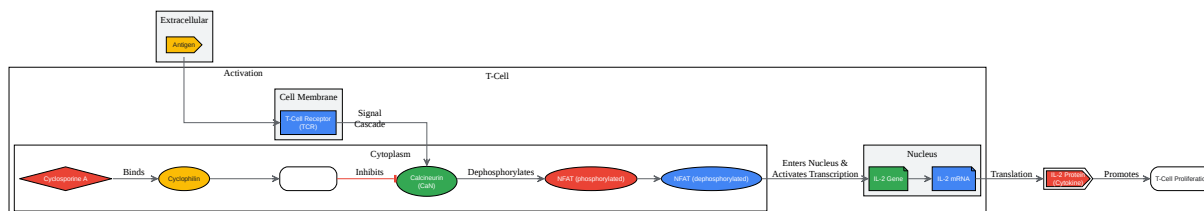
To prepare a 10 mM stock solution:

- Molecular Weight (MW) of Cyclosporine A = 1202.6 g/mol
- Desired Concentration = 10 mM = 0.010 mol/L
- Mass (g) = Concentration (mol/L) x Volume (L) x MW (g/mol)
- For 1 mL (0.001 L): Mass = 0.010 mol/L x 0.001 L x 1202.6 g/mol = 0.012026 g = 12.03 mg

Visualizations

Signaling Pathway of Cyclosporine A

Cyclosporine A exerts its immunosuppressive effects primarily by inhibiting the calcineurin-NFAT signaling pathway in T-cells.[\[8\]](#)[\[9\]](#) This inhibition prevents the transcription of key cytokines, such as Interleukin-2 (IL-2), which are essential for T-cell activation and proliferation.[\[10\]](#)[\[11\]](#)

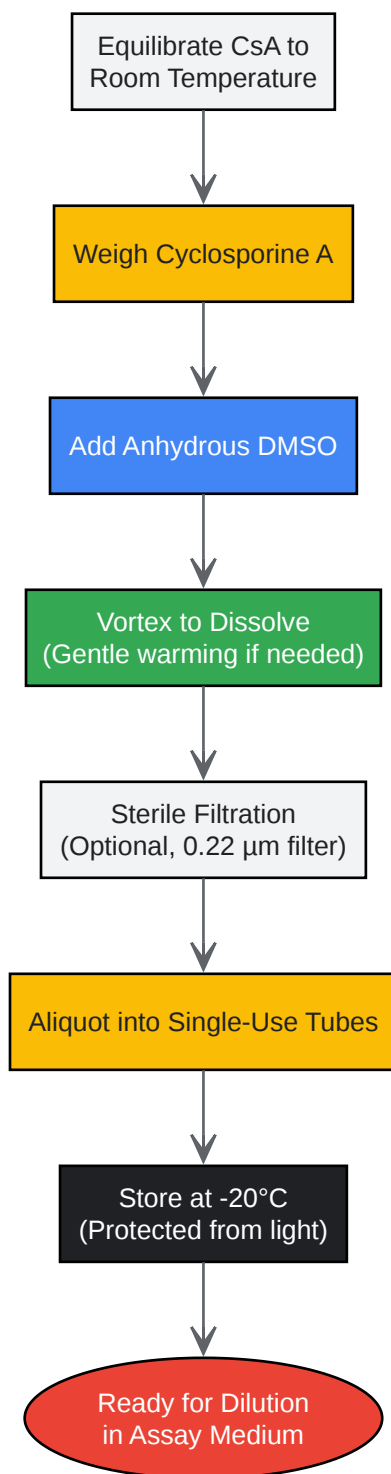


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Caption: Cyclosporine A Signaling Pathway.

Experimental Workflow: Cyclosporine A Stock Solution Preparation and Storage

The following diagram outlines the standard workflow for preparing and storing a Cyclosporine A stock solution.



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Caption: Stock Solution Workflow.

Disclaimer: This information is intended for research use only and not for human or veterinary diagnostic or therapeutic use. Always consult the Safety Data Sheet (SDS) for detailed

information on hazards and safe handling practices.[2]

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